

# An In-depth Technical Guide to 3-(Tert-Octylamino)Propionitrile

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	3-(Tert-Octylamino)Propionitrile
CAS No.:	86375-28-2
Cat. No.:	B1583971

Get Quote

Prepared by: Gemini, Senior Application Scientist

This guide provides a comprehensive technical overview of **3-(Tert-Octylamino)Propionitrile**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis. It delves into the compound's molecular structure, weight, physicochemical properties, synthesis, and safety protocols, grounding all claims in authoritative data.

## Chemical Identity and Physicochemical Properties

**3-(Tert-Octylamino)Propionitrile** is a secondary amine featuring a bulky tert-octyl group and a nitrile functional group. This unique combination of a sterically hindered, lipophilic alkyl group and a polar nitrile moiety imparts specific solubility and reactivity characteristics.

Its formal IUPAC name is 3-(2,4,4-trimethylpentan-2-ylamino)propanenitrile.<sup>[1]</sup> It is also known by synonyms such as 3-[(1,1,3,3-Tetramethylbutyl)amino]propanenitrile.<sup>[1]</sup>

Table 1: Key Identifiers and Properties

Identifier/Property	Value	Source(s)
CAS Number	86375-28-2	[1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>22</sub> N <sub>2</sub>	[1][2][3]
Molecular Weight	182.31 g/mol	[1][2][3][4]
IUPAC Name	3-(2,4,4-trimethylpentan-2-ylamino)propanenitrile	[1]
Density	0.86 g/cm <sup>3</sup>	[1][3]
Boiling Point	135°C (at 20 mmHg)	[3]
SMILES	<chem>CC(C)(C)CC(C)(C)NCCC#N</chem>	[1]

| InChI Key | NJRROXHFUFARLU-UHFFFAOYSA-N |[1] |

## Molecular Structure and Weight Elucidation

### Structural Analysis

The molecular architecture of **3-(Tert-Octylamino)Propionitrile** consists of three primary components:

- **Tert-Octyl Group (1,1,3,3-tetramethylbutyl):** A highly branched, eight-carbon alkyl group. Its significant steric hindrance is a defining feature, influencing the reactivity of the adjacent secondary amine.
- **Secondary Amine (-NH-):** Acts as a linker and is a site of basicity and nucleophilicity, although its reactivity is modulated by the bulky tert-octyl group.
- **Propionitrile Group (-CH<sub>2</sub>CH<sub>2</sub>C≡N):** A three-carbon chain terminating in a nitrile. The nitrile group is polar and can participate in various chemical transformations.

The spatial arrangement of the tert-octyl group sterically shields the nitrogen atom, which can reduce its nucleophilicity compared to less hindered secondary amines. This is a critical consideration in designing reactions involving this compound.

*2D structure of 3-(Tert-Octylamino)Propionitrile.*

## Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property, essential for stoichiometric calculations in chemical reactions and for material characterization.

Theoretical Calculation: The molecular weight is calculated from its molecular formula,  $C_{11}H_{22}N_2$ , using the atomic weights of its constituent elements:

- Carbon (C):  $11 \times 12.011 \text{ u} = 132.121 \text{ u}$
- Hydrogen (H):  $22 \times 1.008 \text{ u} = 22.176 \text{ u}$
- Nitrogen (N):  $2 \times 14.007 \text{ u} = 28.014 \text{ u}$  Total Molecular Weight =  $182.311 \text{ u}$  [1][2][3]

Experimental Verification: In a laboratory setting, the molecular weight is authoritatively confirmed using mass spectrometry. In this technique, the molecule is ionized, and the mass-to-charge ratio ( $m/z$ ) of the resulting ion is measured. For **3-(Tert-Octylamino)Propionitrile**, a high-resolution mass spectrum would show a molecular ion peak  $[M+H]^+$  at approximately  $m/z$  183.186, confirming its elemental composition.

## Synthesis Protocol and Mechanism

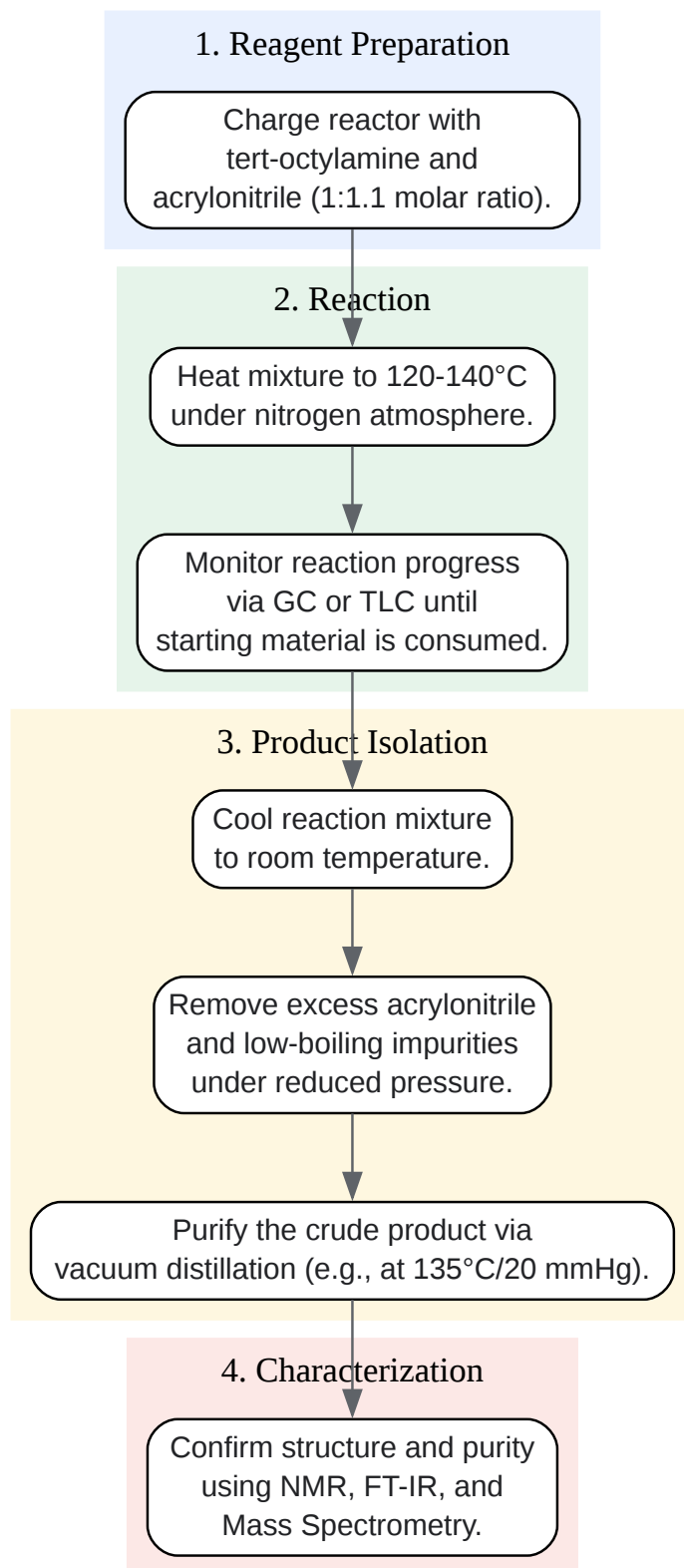
The primary route for synthesizing **3-(Tert-Octylamino)Propionitrile** is through the aza-Michael addition of tert-octylamine to acrylonitrile. This reaction is a classic example of conjugate addition, where a nucleophile (the amine) attacks the  $\beta$ -carbon of an  $\alpha,\beta$ -unsaturated nitrile.

Reaction: tert-Octylamine + Acrylonitrile  $\rightarrow$  **3-(Tert-Octylamino)Propionitrile**

Mechanism Insight: The reaction proceeds without a catalyst but can be accelerated by acid or base. The lone pair of electrons on the nitrogen atom of tert-octylamine acts as the nucleophile, attacking the electron-deficient double bond of acrylonitrile. The steric bulk of the tert-octyl group dictates the reaction conditions, often requiring elevated temperatures (80-160°C) to overcome the activation energy.[5]

## Experimental Workflow

The following protocol outlines a general procedure for the synthesis.



[Click to download full resolution via product page](#)

*General workflow for the synthesis of 3-(Tert-Octylamino)Propionitrile.*

## Applications and Utility

While **3-(Tert-Octylamino)Propionitrile** is a specialized chemical, its structure lends it to several industrial applications:

- **Corrosion Inhibitor:** The amine functional group can adsorb onto metal surfaces, forming a protective film that prevents corrosion, particularly in petroleum refining and fuel distribution systems.
- **Fuel Additive:** Its solubility in organic media and its basic nitrogen atom make it a candidate for use as a fuel additive to neutralize acidic components and improve stability.
- **Chemical Intermediate:** It serves as a building block for more complex molecules. The nitrile group can be hydrolyzed to a carboxylic acid or reduced to a primary amine, enabling the synthesis of various derivatives, such as diamines and amides.

## Safety, Handling, and Toxicology

As with any chemical reagent, proper handling of **3-(Tert-Octylamino)Propionitrile** is paramount. The safety profile is largely extrapolated from related aminopropionitrile compounds.

GHS Hazard Information (based on similar compounds):

- Pictograms: Warning.
- Hazard Statements:
  - H315: Causes skin irritation.[4]
  - H319: Causes serious eye irritation.[4]
  - H335: May cause respiratory irritation.[4]

Handling and Storage:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[6][7]
- Ventilation: Use only in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[7][8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from oxidizing agents and strong acids.[6][8]
- First Aid: In case of skin contact, wash immediately with plenty of soap and water.[6] For eye contact, rinse cautiously with water for several minutes. If inhaled, move the person to fresh air.[6][8] Seek immediate medical attention if symptoms persist or in case of ingestion.[8]

Toxicological Insights: The toxicological properties have not been exhaustively investigated.[8] However, nitriles as a class can be toxic, and skin/eye contact should be avoided. The primary hazards are associated with irritation.[4]

## Conclusion

**3-(Tert-Octylamino)Propionitrile** is a molecule with distinct structural features that define its chemical behavior and applications. Its sterically hindered amine and reactive nitrile group make it a valuable intermediate in synthesis and a functional component in industrial formulations. A thorough understanding of its molecular structure, properties, and safe handling protocols is essential for its effective and responsible use in a research and development setting.

## References

- National Center for Biotechnology Information. (n.d.). 3-(Octylamino)propionitrile. PubChem Compound Database. Retrieved from [\[Link\]](#)
- CAS Common Chemistry. (n.d.). 3-(Octylamino)propanenitrile. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Propionitrile. Retrieved from [\[Link\]](#)
- Chem Service. (2015). Safety Data Sheet: Propionitrile. Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information. (n.d.). 3-(Ethylamino)propionitrile. PubChem Compound Database. Retrieved from [[Link](#)]
- Molbase. (2025). 3-(tert-butylamino)propanenitrile. Retrieved from [[Link](#)]
- Google Patents. (1994). US5334745A - Preparation of 3-aminopropionitriles.
- Organic Syntheses. (1947).  $\beta$ -AMINOPROPIONITRILE and bis-( $\beta$ -CYANOETHYL)-AMINE. Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 2. [86375-28-2|3-\(tert-Octylamino\)propionitrile|BLD Pharm](https://www.blpharm.com) [[bldpharm.com](https://www.blpharm.com)]
- 3. [3-\(TERT-OCTYLAMINO\)PROPIONITRILE CAS#: 86375-28-2](https://www.mchemicalbook.com) [[m.chemicalbook.com](https://www.mchemicalbook.com)]
- 4. [3-\(Octylamino\)propionitrile | C11H22N2 | CID 122399 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. [US5334745A - Preparation of 3-aminopropionitriles - Google Patents](https://patents.google.com) [[patents.google.com](https://patents.google.com)]
- 6. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- 7. [cdn.chemservice.com](https://www.cdn.chemservice.com) [[cdn.chemservice.com](https://www.cdn.chemservice.com)]
- 8. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(Tert-Octylamino)Propionitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583971/docs#an-in-depth-technical-guide-to-3-tert-octylamino-propionitrile>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)